

Unraveling the Photochemical Fate of Musk Tibetene: A Technical Guide

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Compound of Interest

Compound Name: Musk tibetene

Cat. No.: B1677579

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Introduction

Musk tibetene, a synthetic nitroaromatic compound, has historically been used as a fragrance ingredient in a variety of consumer products. Due to its persistence and potential for bioaccumulation, understanding its environmental fate is of significant importance.

Photochemical degradation is a primary pathway for the transformation of **musk tibetene** in aquatic environments. This technical guide provides an in-depth overview of the photochemical degradation pathways of **musk tibetene**, detailing the experimental methodologies used to elucidate these pathways and presenting key quantitative data. The information is intended to support researchers and scientists in the fields of environmental chemistry, toxicology, and drug development in understanding the transformation and potential impact of similar compounds.

Photochemical Degradation Pathways of Musk Tibetene

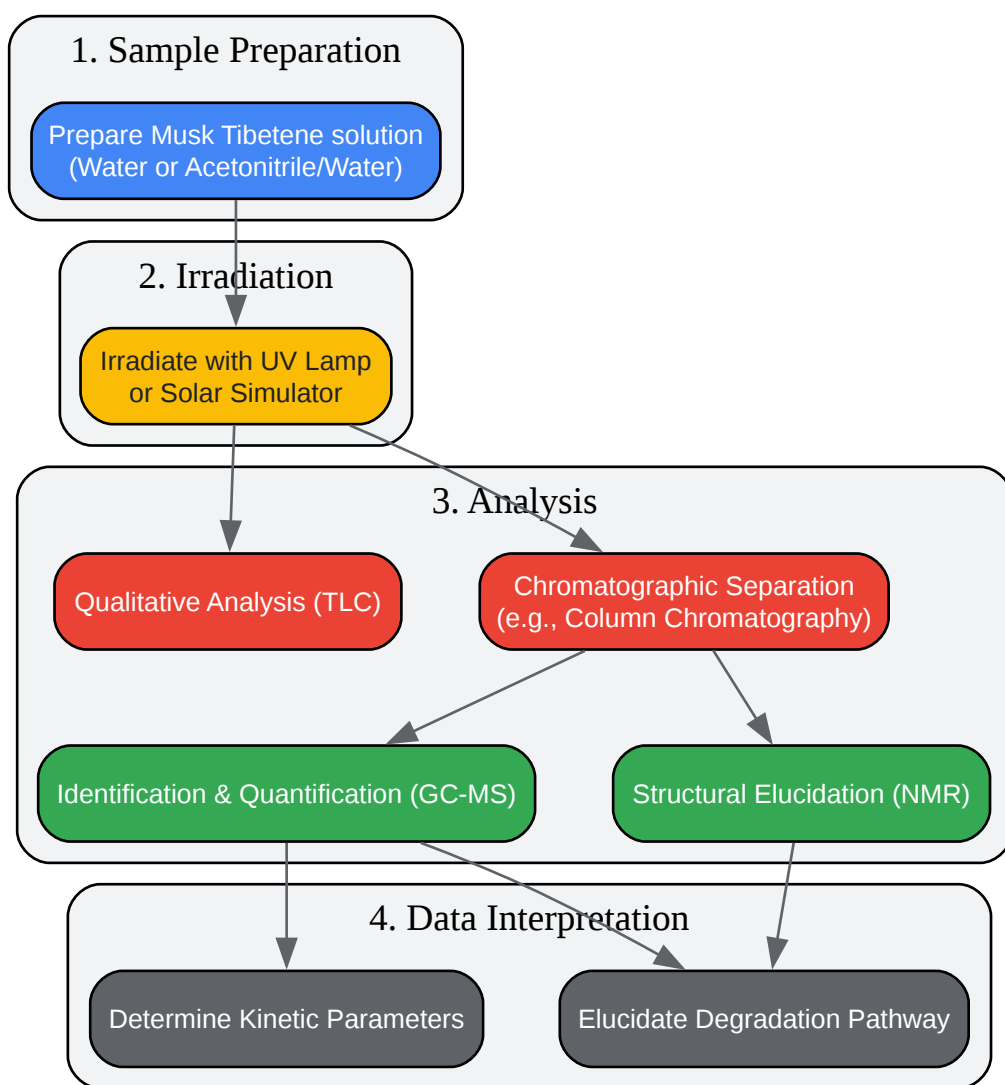
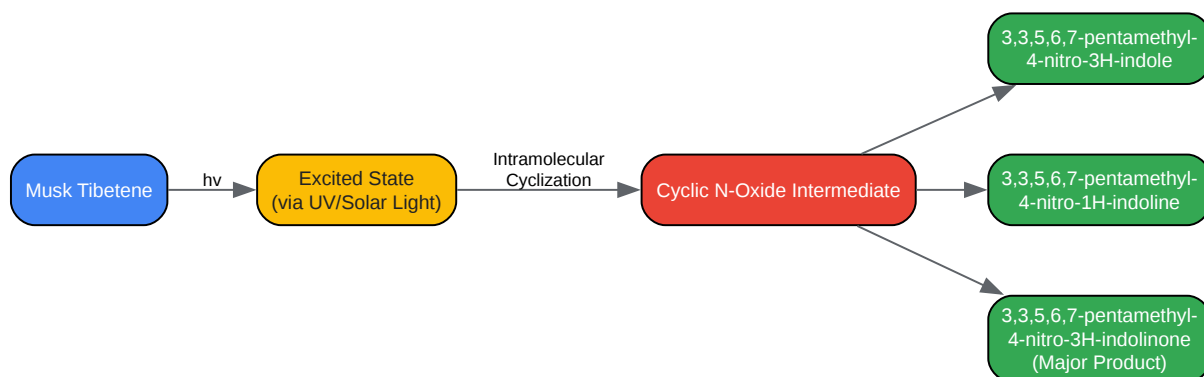
Under the influence of UV and solar light, **musk tibetene** undergoes photodegradation in aqueous and semi-aqueous environments. The degradation process involves a cyclization reaction initiated by the excitation of a nitro group and its subsequent interaction with the tert-butyl group. This leads to the formation of a cyclic N-oxide, which then rearranges to form several indole and indoline derivatives.^[1]

The primary photochemical degradation of **musk tibetene** results in the formation of three main photoproducts:

- 3,3,5,6,7-pentamethyl-4-nitro-3H-indole
- 3,3,5,6,7-pentamethyl-4-nitro-1H-indoline
- 3,3,5,6,7-pentamethyl-4-nitro-3H-indolinone^[2]

The major intermediate product, 3,3,5,6,7-pentamethyl-4-nitro-3H-indolinone, has been shown to be more persistent under light irradiation than the parent **musk tibetene**.^[2] This highlights the importance of studying the fate and potential toxicity of degradation products in environmental risk assessments.

Below is a diagram illustrating the proposed photochemical degradation pathway of **Musk Tibetene**.



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References

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- 2. researchgate.net [researchgate.net]
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